

An In-depth Technical Guide to Leucomycin A7: Chemical Structure and Properties

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Compound of Interest

Compound Name: *Leucomycin A7*

Cat. No.: *B091377*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Leucomycin A7** for researchers, scientists, and drug development professionals.

Chemical Identity and Structure

Leucomycin A7 is a macrolide antibiotic, a member of the larger leucomycin complex produced by the bacterium *Streptomyces kitasatoensis*.^[1] Macrolides are characterized by a large macrocyclic lactone ring to which one or more deoxy sugars may be attached.

The chemical structure of **Leucomycin A7** is presented below:

Chemical Structure of **Leucomycin A7**

Table 1: Chemical Identifiers for **Leucomycin A7**

Identifier	Value
IUPAC Name	[(2S,3S,4R,6S)-6-[(2R,3S,4R,5R,6S)-6-[[[(4R,5S,6S,7R,9R,10R,11E,13E,16R)-4,10-dihydroxy-5-methoxy-9,16-dimethyl-2-oxo-7-(2-oxoethyl)-1-oxacyclohexadeca-11,13-dien-6-yl]oxy]-4-(dimethylamino)-5-hydroxy-2-methyloxan-3-yl]oxy-4-hydroxy-2,4-dimethyloxan-3-yl] propanoate
CAS Number	18361-47-2
Molecular Formula	C ₃₈ H ₆₃ NO ₁₄
Molecular Weight	757.91 g/mol

Physicochemical Properties

The physical and chemical properties of **Leucomycin A7** are crucial for its formulation and delivery. A summary of its known properties is provided in the table below. It is important to note that some data, such as the melting point, is reported for the Leucomycin A3-A9 complex.

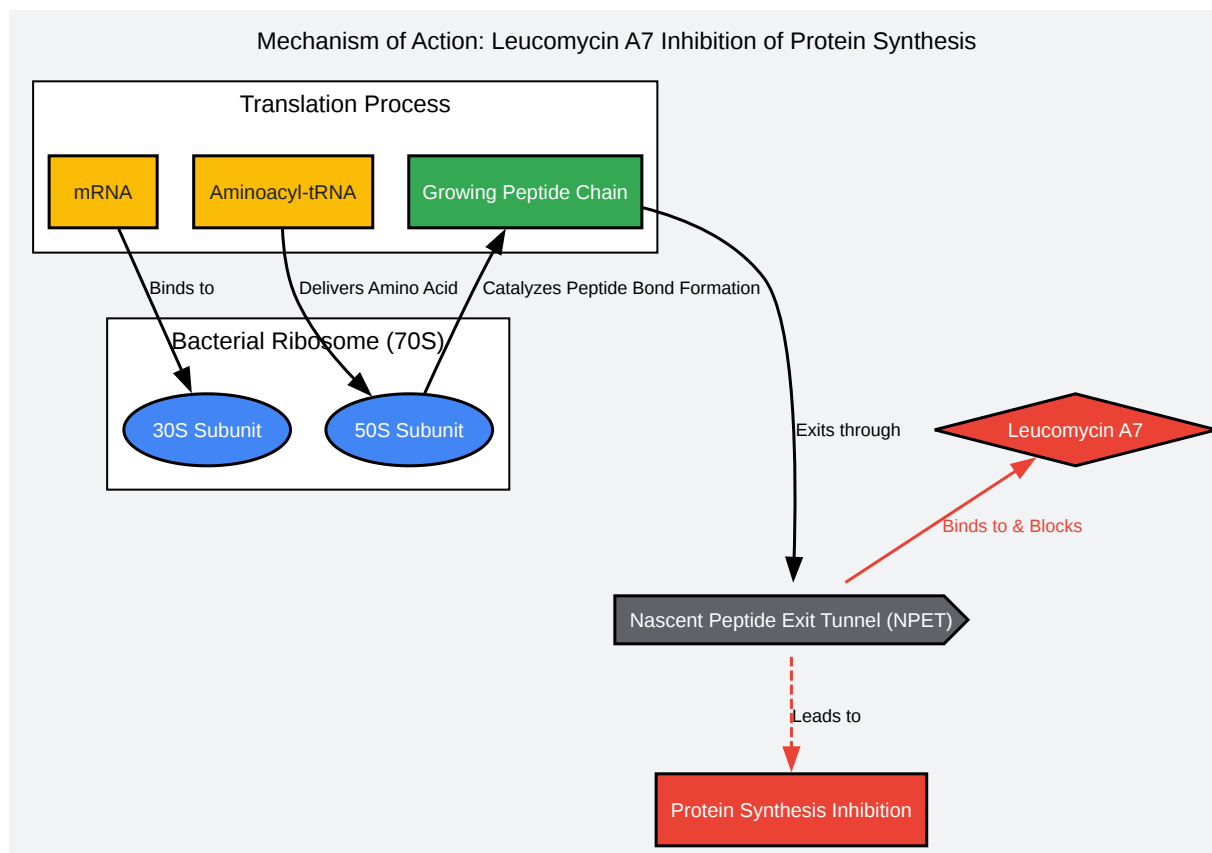
Table 2: Physicochemical Properties of **Leucomycin A7**

Property	Value	Source
Appearance	White to off-white powder	[2]
Melting Point	128-145 °C (for Leucomycin A3-A9 complex)	[3]
Solubility	Soluble in ethanol, methanol, Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO). Limited water solubility.	[2][4]
Optical Rotation	$[\alpha]_D^{25} -53^\circ$ (c=1 in chloroform) for Leucomycin A3-A9 complex	[3]
UV max (Methanol)	231 nm (E1%1cm 353) for Leucomycin A3-A9 complex	[3]

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

As a macrolide antibiotic, **Leucomycin A7** exerts its antibacterial effect by inhibiting protein synthesis in susceptible bacteria. This is achieved by binding to the 50S subunit of the bacterial ribosome. The binding site is located within the nascent peptide exit tunnel (NPET). By physically obstructing the tunnel, **Leucomycin A7** prevents the elongation of the polypeptide chain, ultimately leading to the cessation of protein synthesis and inhibition of bacterial growth.

The following diagram illustrates the signaling pathway of protein synthesis and the inhibitory action of **Leucomycin A7**.



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Caption: Inhibition of bacterial protein synthesis by **Leucomycin A7**.

Antimicrobial Spectrum

Leucomycin A7 is primarily effective against Gram-positive bacteria.^[1] Its activity against Gram-negative bacteria is generally weak due to the presence of an outer membrane that hinders the antibiotic's penetration to its ribosomal target.

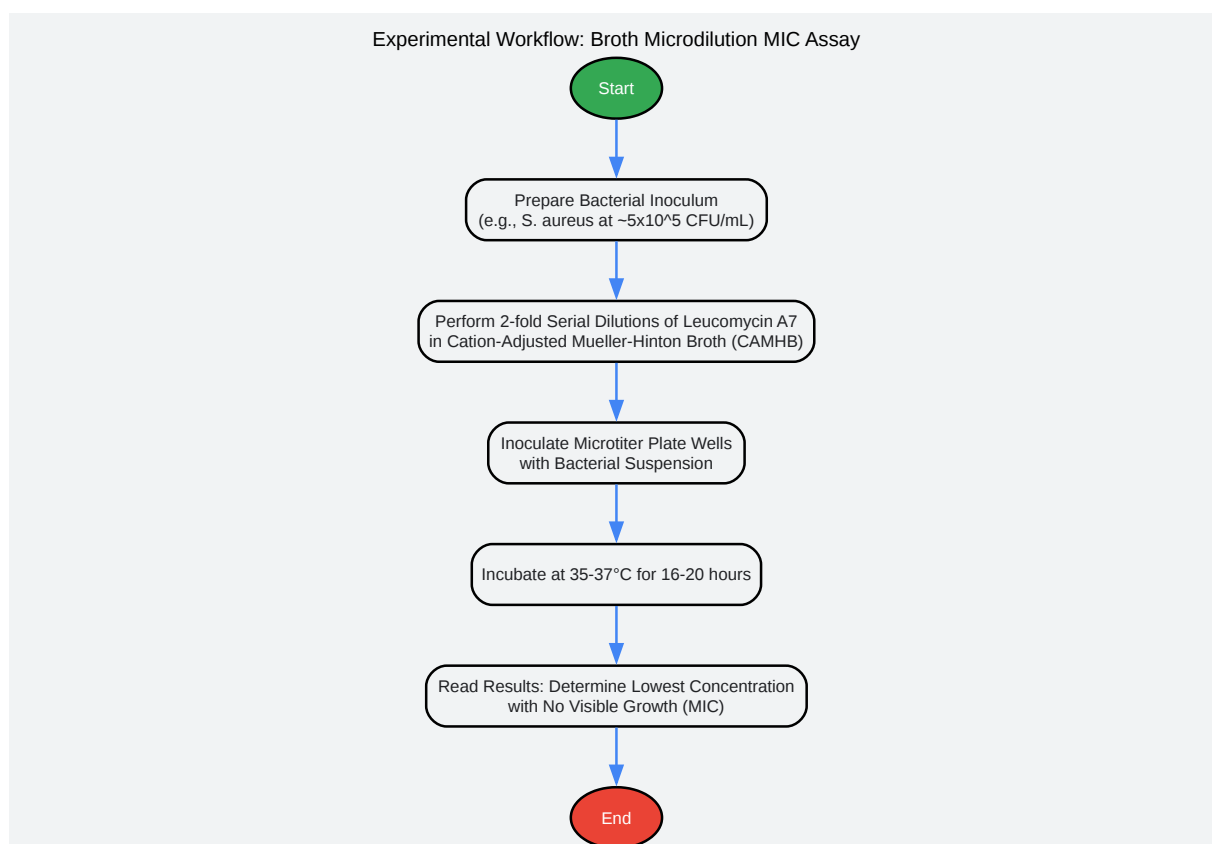
Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

The Minimum Inhibitory Concentration (MIC) is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation. A standard

method for determining the MIC of **Leucomycin A7** against a susceptible organism like *Staphylococcus aureus* is the broth microdilution method.

Experimental Workflow for MIC Determination



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Caption: Workflow for determining the MIC of **Leucomycin A7**.

Detailed Methodology:

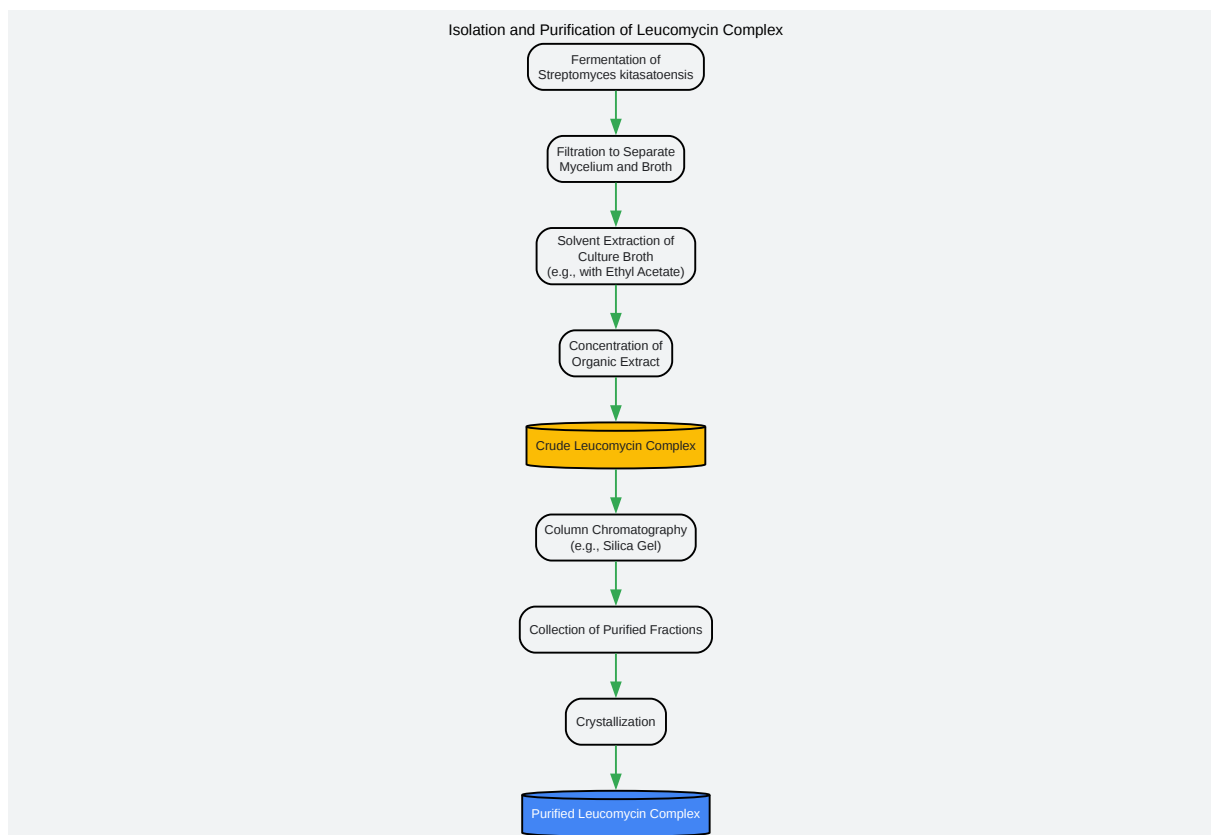
- Preparation of **Leucomycin A7** Stock Solution: Prepare a stock solution of **Leucomycin A7** in a suitable solvent such as DMSO at a concentration of 10 mg/mL.
- Preparation of Bacterial Inoculum:

- Streak *Staphylococcus aureus* on a non-selective agar plate and incubate for 18-24 hours at 37°C.
- Select 3-5 morphologically similar colonies and suspend them in sterile saline or broth.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 CFU/mL.
- Dilute this suspension to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the test wells.
- Broth Microdilution Assay:
 - In a 96-well microtiter plate, perform two-fold serial dilutions of the **Leucomycin A7** stock solution in Cation-Adjusted Mueller-Hinton Broth (CAMHB). The final volume in each well should be 50 µL.
 - Add 50 µL of the prepared bacterial inoculum to each well, bringing the total volume to 100 µL.
 - Include a positive control well (broth and inoculum, no antibiotic) and a negative control well (broth only).
- Incubation and Reading:
 - Incubate the microtiter plate at 35-37°C for 16-20 hours in ambient air.
 - The MIC is determined as the lowest concentration of **Leucomycin A7** at which there is no visible growth (turbidity) of the bacteria.

Isolation and Purification of Leucomycin Complex from *Streptomyces kitasatoensis*

The following is a generalized workflow for the isolation and purification of the leucomycin complex, from which **Leucomycin A7** can be further separated.

Logical Relationship for Leucomycin Isolation



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. toku-e.com [toku-e.com]
- 3. Leucomycins [drugfuture.com]
- 4. bioaustralis.com [bioaustralis.com]

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